

# Technical Support Center: Optimizing Vernolate Application for Weed Control in Peanuts

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## Compound of Interest

Compound Name: **Vernolate**  
Cat. No.: **B132429**

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the application of **vernolate** for weed control in peanut (*Arachis hypogaea* L.) experiments. This resource includes troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and quantitative data summaries.

Important Note for Researchers: **Vernolate** is a thiocarbamate herbicide that was historically used for weed control in peanuts. However, due to concerns regarding potential crop injury and toxicity, its use in United States peanut production has been largely discontinued in favor of newer, safer herbicides.<sup>[1]</sup> This guide is provided for informational and research purposes.

## Frequently Asked Questions (FAQs)

**Q1:** What is the primary mode of action for **vernolate**?

**A1:** **Vernolate** is a selective, soil-incorporated herbicide.<sup>[2]</sup> It is classified as a thiocarbamate herbicide, which functions by inhibiting lipid and protein synthesis within germinating broadleaf and grassy weeds.<sup>[2]</sup> This disruption of essential biochemical processes ultimately prevents weed emergence and establishment.

**Q2:** Which weed species is **vernolate** most effective against in peanuts?

**A2:** **Vernolate** is particularly effective for the control of yellow nutsedge (*Cyperus esculentus* L.) and purple nutsedge (*Cyperus rotundus* L.).<sup>[1][3]</sup> It also provides control for many annual

grasses and some small-seeded broadleaf weeds.[\[1\]](#)

Q3: What is the recommended application method for **vernolate** in peanut research plots?

A3: **Vernolate** requires soil incorporation immediately after application to prevent volatilization and degradation from sunlight.[\[2\]](#) The most common method is a preplant incorporated (PPI) application.[\[1\]](#) Research has also shown that a single post-plant **vernolate** treatment incorporated to a depth of 1 inch can provide superior weed control compared to preplant applications.[\[4\]](#)

Q4: Can **vernolate** be tank-mixed with other herbicides?

A4: Yes, **vernolate** has been effectively used in tank mixes to broaden the spectrum of weed control. A common historical combination was with benefin (a dinitroaniline herbicide) as a preplant incorporated treatment.[\[2\]](#) Such systems were shown to be effective against a dozen troublesome weed species.[\[2\]](#)

Q5: Are there any rotational restrictions to consider after using **vernolate**?

A5: Due to its soil persistence, it is crucial to adhere to crop rotational restrictions following **vernolate** application to avoid injury to subsequent sensitive crops. Always consult the product label for specific rotational intervals, as these can vary based on factors like soil type and environmental conditions.

## Troubleshooting Guide

Issue	Potential Cause(s)	Troubleshooting Steps
Poor Weed Control	<ul style="list-style-type: none"><li>- Improper Incorporation: Vernolate was not incorporated into the soil immediately or to the correct depth after application, leading to loss through volatilization or photodecomposition.</li><li>- Dry Soil Conditions: Lack of adequate soil moisture can reduce the herbicide's activity.<sup>[5]</sup></li><li>Incorrect Application Rate: The rate used was too low for the target weed species or soil type.</li><li>- Weed Spectrum: The target weeds are not susceptible to vernolate (e.g., large-seeded broadleaf weeds).<sup>[6]</sup></li></ul>	<ul style="list-style-type: none"><li>- Ensure immediate and thorough incorporation to a depth of 2-3 inches.<sup>[6]</sup></li><li>- If conditions are very dry, consider a shallow incorporation followed by irrigation to activate the herbicide.<sup>[5]</sup></li><li>- Calibrate application equipment to ensure accurate delivery of the intended rate.</li><li>- Scout fields to correctly identify weed species and select appropriate herbicides or tank-mix partners.</li></ul>
Peanut Crop Injury (Stunting, Leafing Out Underground, Improper Leaf Unfurling)	<ul style="list-style-type: none"><li>- Improper Application/Incorporation: Incorrect placement of the herbicide can lead to direct contact with the peanut seed, causing injury.<sup>[5]</sup><sup>[7]</sup></li><li>Excessive Application Rate: Applying vernolate at a rate higher than recommended for the specific soil type can lead to phytotoxicity.</li><li>- Cool, Wet Soil Conditions: These conditions can slow peanut growth and increase the potential for herbicide injury.<sup>[7]</sup></li><li>- Peanut Variety Susceptibility: Some peanut varieties may</li></ul>	<ul style="list-style-type: none"><li>- Utilize precision placement techniques, such as injectors or covered sweeps, to minimize contact with the seed.<sup>[5]</sup></li><li>- Adjust application rates based on soil texture; lighter, sandy soils often require lower rates.</li><li>- Avoid application when cool and wet conditions are anticipated immediately after planting.</li><li>- If available, select peanut varieties with known tolerance to thiocarbamate herbicides.</li></ul>

	exhibit greater sensitivity to vernolate.	
Inconsistent Performance Across a Field	<ul style="list-style-type: none"><li>- Variable Soil Texture: Different soil types within the same field can affect vernolate's efficacy and potential for crop injury.</li><li>- Uneven Application or Incorporation: Improper equipment setup or operation can lead to streaks of poor weed control or crop damage.</li></ul>	<ul style="list-style-type: none"><li>- Map soil types within the experimental area and consider variable rate applications if feasible.</li><li>- Ensure application and incorporation equipment is properly calibrated and operated to provide uniform coverage.</li></ul>

## Data Presentation

Table 1: Vernolate Application Rates and Incorporation Methods

Application Method	Rate (lb/A)	Incorporation Depth (inches)	Key Findings	Reference(s)
Single Preplant Incorporated	2.5	1 or 3	Less effective than a single post-plant application. [4]	
Single Post-plant Incorporated	2.5	1	Superior weed control compared to single preplant treatments. [4]	
Multiple Post-plant Incorporated (0, 7, and 14 days after planting)	2.5 (total)	1	Optimum treatment evaluated, providing 53 days of control and increased peanut safety. [4]	

Table 2: Efficacy of **Vernolate** on Key Weed Species in Peanuts

Weed Species	Common Name	Efficacy	Notes	Reference(s)
Cyperus esculentus	Yellow Nutsedge	Effective	Applied preplant incorporated.	[1][3]
Cyperus rotundus	Purple Nutsedge	Effective	Applied preplant incorporated.	[1][3]
Various Annual Grasses	e.g., Crabgrass, Goosegrass	Control	Soil incorporation is necessary.	[2]
Various Small-Seeded Broadleaf Weeds	e.g., Pigweed, Purslane	Control	Efficacy can be influenced by environmental conditions.	[2]
Large-Seeded Broadleaf Weeds	e.g., Cocklebur, Sunflower	Ineffective	Tank mixing with other herbicides is necessary for control.	[6]

## Experimental Protocols

### Protocol: Evaluating the Efficacy of Preplant Incorporated (PPI) **Vernolate** Application

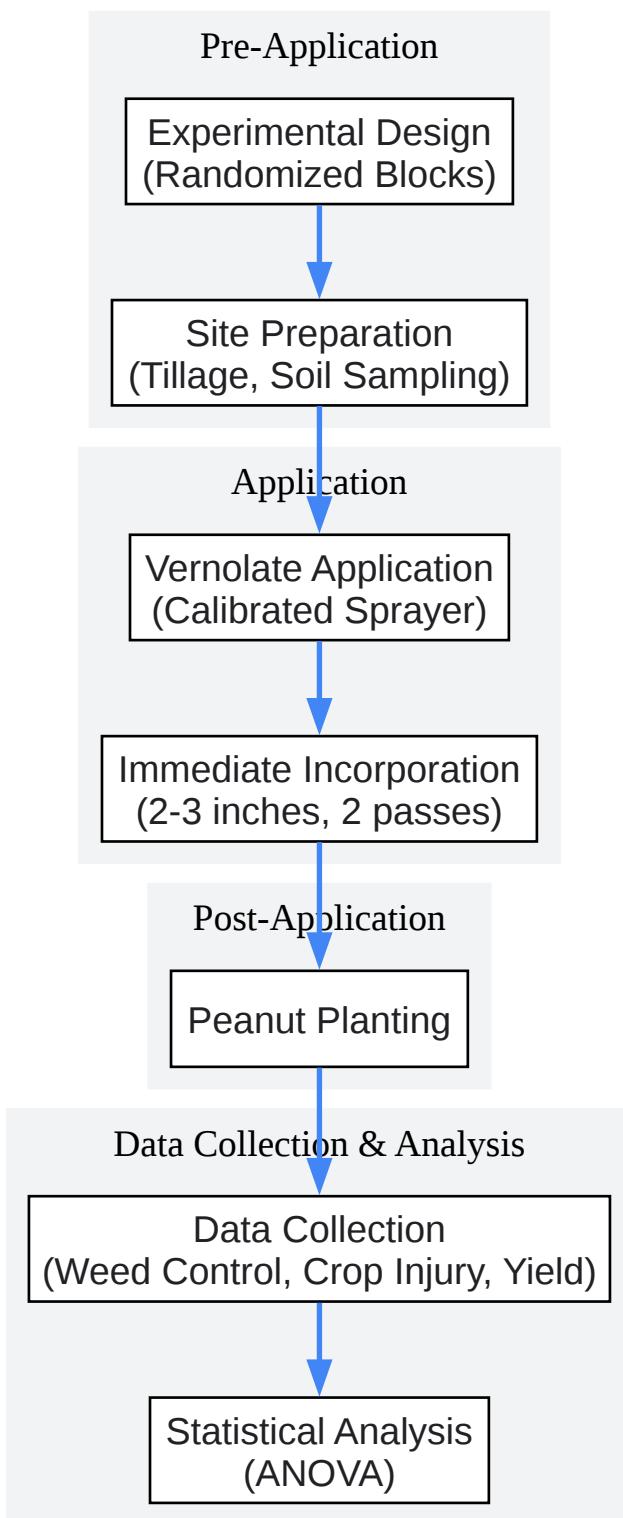
- Experimental Design:
  - Utilize a randomized complete block design with a minimum of four replications.
  - Include an untreated control plot and plots for each **vernolate** application rate being tested.
  - Plot size should be adequate for representative weed populations and to allow for mechanical incorporation (e.g., 10 ft x 30 ft).
- Site Preparation:

- Select a field with a known history of target weed species (e.g., yellow or purple nutsedge).
- Perform conventional tillage to prepare a uniform seedbed.
- Collect soil samples for analysis of texture, organic matter content, and pH.

- Herbicide Application:
  - Calibrate a sprayer to deliver the desired volume (e.g., 20 gallons per acre).
  - Apply **vernolate** at the predetermined rates to the soil surface of the designated plots.
- Incorporation:
  - Immediately following application, incorporate the **vernolate** into the top 2-3 inches of soil.
  - Use a tandem disc harrow or a power-driven tiller, making two passes in different directions to ensure thorough mixing.
- Planting:
  - Plant peanuts at the desired seeding rate and depth, ensuring good seed-to-soil contact.
- Data Collection:
  - Weed Control Ratings: At 14, 28, and 56 days after treatment (DAT), visually assess weed control for each target species on a scale of 0% (no control) to 100% (complete control) relative to the untreated plots.
  - Crop Injury Ratings: At 14 and 28 DAT, visually assess peanut injury on a scale of 0% (no injury) to 100% (crop death). Note specific symptoms such as stunting or discoloration.
  - Weed Density and Biomass: At 56 DAT, count the number of individual weeds of each target species within a randomly placed quadrat (e.g., 1m<sup>2</sup>) in each plot. Harvest the above-ground portions of these weeds, dry them in an oven at 60°C to a constant weight, and record the dry biomass.

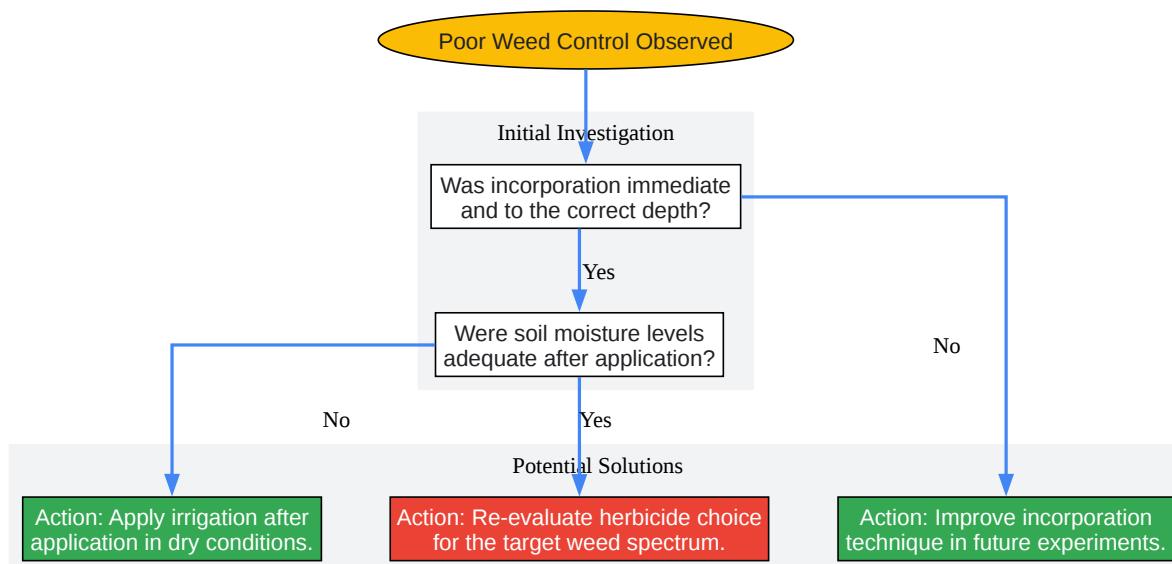
- Peanut Yield: At the end of the growing season, harvest the peanuts from the center rows of each plot, and determine the final pod yield, adjusting for moisture content.
- Data Analysis:
  - Analyze the collected data using analysis of variance (ANOVA).
  - If significant treatment effects are observed, perform a means separation test (e.g., Tukey's HSD) to compare individual treatments.

## Mandatory Visualizations



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Caption: Workflow for a field experiment evaluating **vernolate** efficacy.



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